

# Application Notes: Preparation and Handling of NF023 Hexasodium Stock Solution

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## Compound of Interest

Compound Name: NF023 hexasodium

Cat. No.: B1209529

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## Introduction

**NF023 hexasodium** is a potent and selective antagonist of the P2X<sub>1</sub> purinergic receptor and a selective inhibitor of the  $\alpha$ -subunits of G<sub>o</sub>/G<sub>i</sub> proteins.[1] It is widely utilized in research to investigate the roles of these signaling pathways in various physiological and pathological processes. This document provides a detailed protocol for the preparation, storage, and handling of **NF023 hexasodium** stock solutions to ensure consistency and accuracy in experimental results.

## Mechanism of Action

NF023 acts as a competitive and reversible antagonist at P2X<sub>1</sub> receptors, with significantly lower affinity for P2X<sub>2</sub>, P2X<sub>3</sub>, and P2X<sub>4</sub> receptors.[1][2] P2X receptors are ligand-gated ion channels that open in response to extracellular adenosine triphosphate (ATP). By blocking the P2X<sub>1</sub> receptor, NF023 inhibits ATP-mediated signaling, which is involved in processes such as platelet aggregation and smooth muscle contraction. Additionally, NF023 selectively inhibits G<sub>o</sub>/G<sub>i</sub> protein  $\alpha$ -subunits with an EC<sub>50</sub> value of approximately 300 nM, preventing their interaction with G protein-coupled receptors (GPCRs).[1]

## Quantitative Data Summary

The following table summarizes the key properties of **NF023 hexasodium** for easy reference.

Property	Value	Citations
Molecular Weight	1162.88 g/mol	[3]
Molecular Formula	C <sub>35</sub> H <sub>20</sub> N <sub>4</sub> Na <sub>6</sub> O <sub>21</sub> S <sub>6</sub>	[3][4]
Appearance	White to off-white solid	
Solubility (Water)	Up to 105.3 mg/mL (90.08 mM); sonication is recommended to aid dissolution.	[5]
Solubility (DMSO)	14 mg/mL	
Purity	≥90% or ≥95% (HPLC), depending on the supplier.	[6]
Storage (Powder)	Store at -20°C for up to 3 years. Can also be stored at 2-8°C. Keep in a sealed container, protected from moisture.	[5][7]
Storage (Solution)	Aliquot and store at -80°C for up to 1 year or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[5][7]
IC <sub>50</sub> (Human P2X <sub>1</sub> )	0.21 μM	[5][7]
EC <sub>50</sub> (Gα <sub>o</sub> /Gα <sub>i</sub> )	~300 nM	[1]

## Experimental Protocols

### 1. Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds.
- Handle the powdered form of NF023 in a chemical fume hood to avoid inhalation of dust.

- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.

## 2. Materials and Equipment

- **NF023 hexasodium** salt (powder form)
- Sterile, high-purity water (e.g., Milli-Q® or distilled, deionized water)
- Sterile conical tubes or vials
- Analytical balance
- Vortex mixer
- Sonicator (recommended)
- Sterile pipette tips
- Sterile, single-use aliquot tubes (e.g., microcentrifuge tubes)

## 3. Protocol for Preparing a 10 mM Aqueous Stock Solution

This protocol provides instructions for preparing a 10 mM stock solution, a common concentration for laboratory use. Adjustments can be made based on experimental requirements.

### Step 1: Pre-preparation

- Allow the sealed container of **NF023 hexasodium** powder to equilibrate to room temperature for at least 20 minutes before opening to minimize moisture uptake.

### Step 2: Weighing the Compound

- In a fume hood, carefully weigh the desired amount of NF023 powder. For example, to prepare 1 mL of a 10 mM stock solution:
  - Calculation:  $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$

- $\text{Mass} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 1162.88 \text{ g/mol} = 11.63 \text{ mg}$
- Tare the analytical balance with a suitable weighing container (e.g., a microcentrifuge tube) and accurately weigh 11.63 mg of NF023.

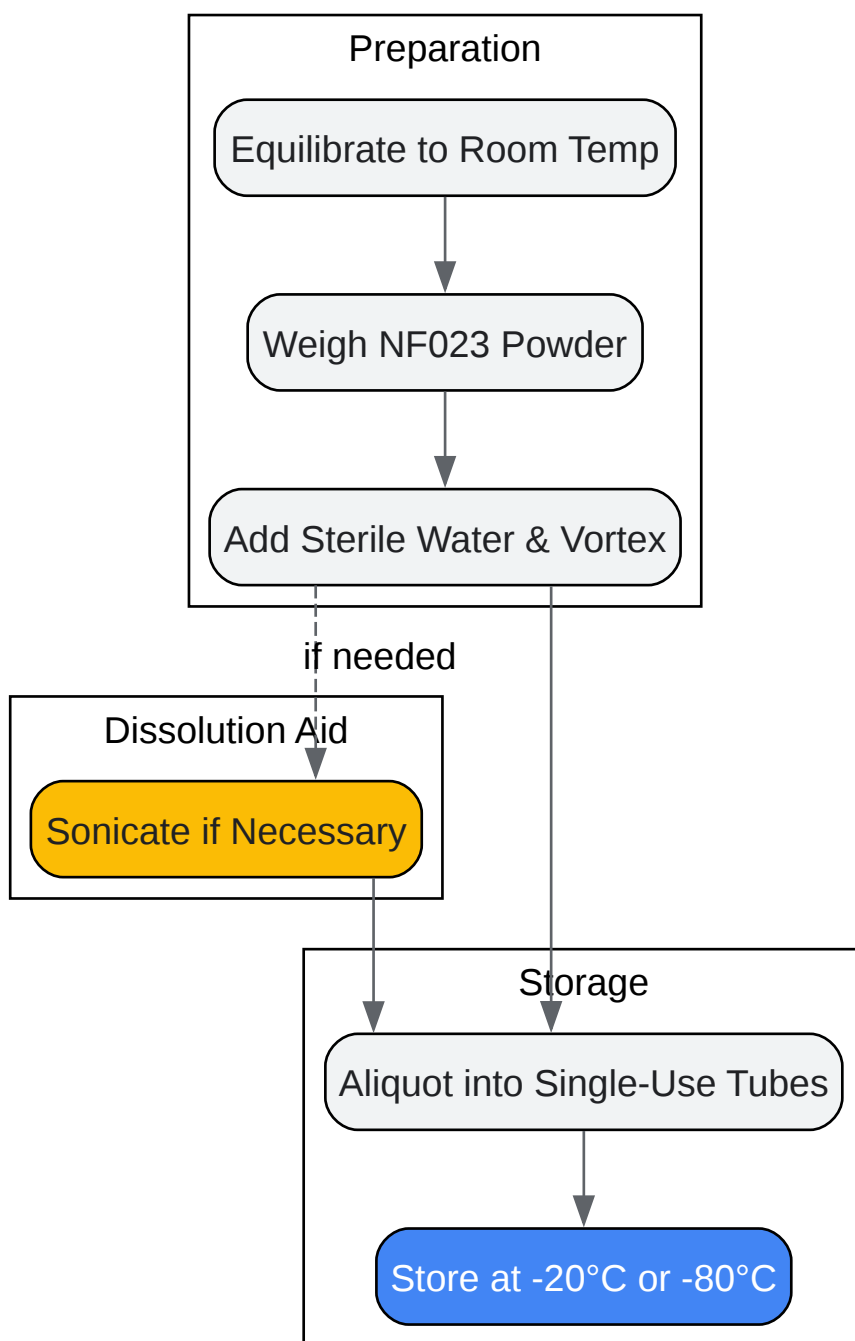
### Step 3: Dissolution

- Add the desired volume of sterile, high-purity water to the container with the weighed NF023. For the example above, add 1 mL of water.
- Cap the container tightly and vortex thoroughly for 1-2 minutes until the powder is fully dissolved.
- If the compound does not dissolve completely with vortexing, place the container in a sonicator bath for 5-10 minutes.<sup>[5]</sup> Visually inspect the solution to ensure there are no visible particulates.

### Step 4: Aliquoting and Storage

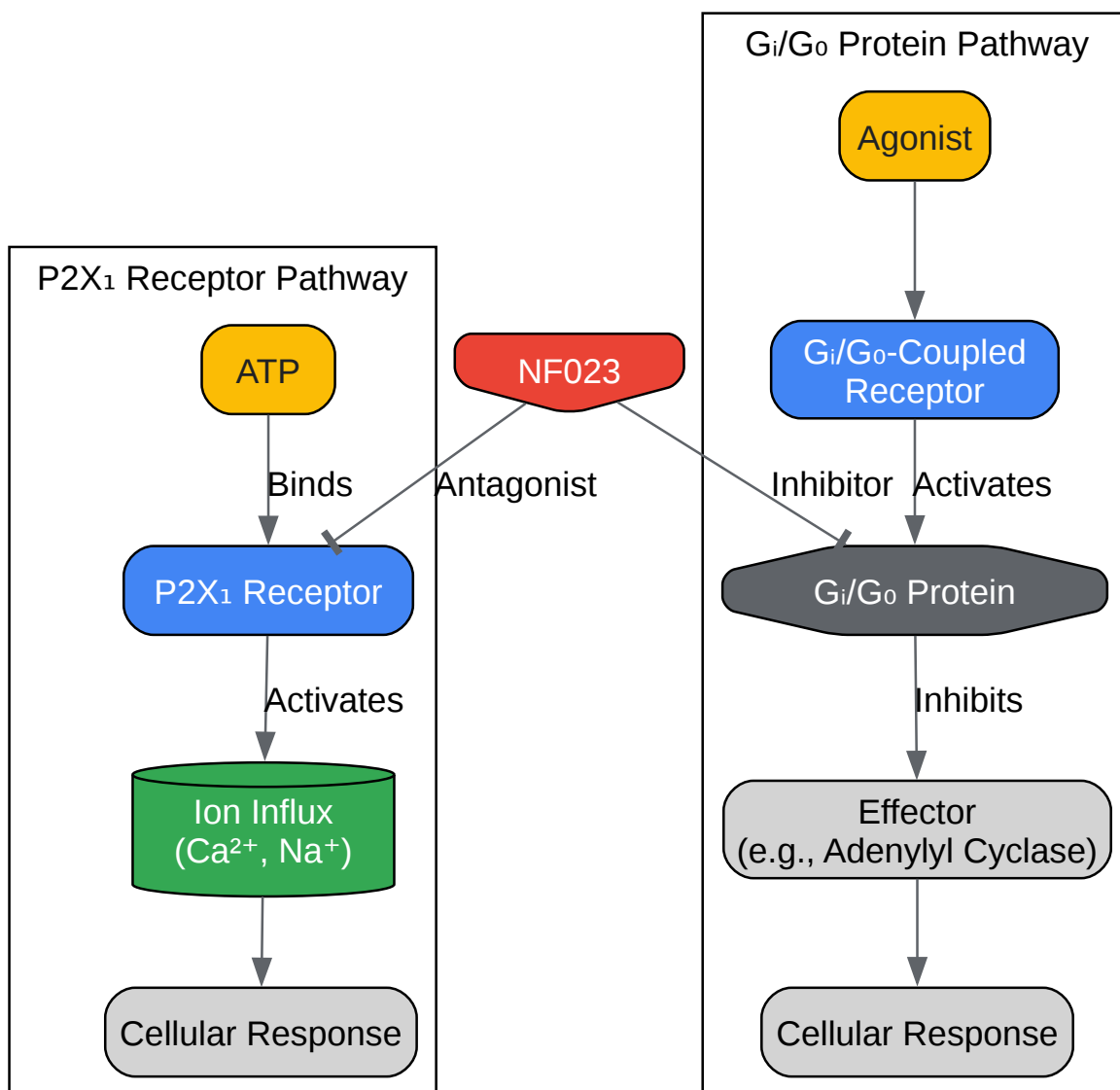
- Once the NF023 is completely dissolved, dispense the stock solution into sterile, single-use aliquots. This prevents contamination and degradation from repeated freeze-thaw cycles.<sup>[7]</sup>
- Clearly label each aliquot with the compound name, concentration, and date of preparation.
- Store the aliquots at -80°C for long-term stability (up to one year) or at -20°C for shorter-term storage (up to one month).<sup>[5][7]</sup>

## Visualizations



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Caption: Experimental workflow for preparing **NF023 hexasodium** stock solution.



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Caption: NF023 inhibits P2X<sub>1</sub> receptor and Gi/G<sub>0</sub> protein signaling pathways.

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## References

- 1. NF 023 | Purinergic (P2X) Receptors | Tocris Bioscience [tocris.com]
- 2. Antagonistic properties of the suramin analogue NF023 at heterologously expressed P2X receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 104869-31-0|NF023|BLD Pharm [bldpharm.com]
- 4. NF023 (hexasodium) | C35H20N4Na6O21S6 | CID 4465 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. NF023 hexasodium | P2X Receptor | TargetMol [targetmol.com]
- 6. caymanchem.com [caymanchem.com]
- 7. NF023 hexasodium | P2X Receptor | 104869-31-0 | Invivochem [invivochem.com]
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